

1-Aminopiperidin-2-one IUPAC nomenclature and CAS number

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Compound of Interest

Compound Name: 1-Aminopiperidin-2-one

Cat. No.: B1281985

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Technical Guide: 1-Aminopiperidin-2-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a concise summary of the fundamental identification properties of **1-Aminopiperidin-2-one**. Due to a notable scarcity of in-depth technical and experimental data in publicly accessible scientific literature, this guide is focused on delivering the core nomenclature and registration information for this chemical compound. Further research is required to elucidate its synthesis, reactivity, and biological activity.

Chemical Identification

The compound **1-Aminopiperidin-2-one** is a heterocyclic organic molecule. Its core structure consists of a piperidin-2-one ring, which is a six-membered lactam, with an amino group substituted at the nitrogen atom (position 1).

Property	Value
IUPAC Name	1-aminopiperidin-2-one[1]
CAS Number	31967-09-6[1]
Molecular Formula	C5H10N2O[1]
Molecular Weight	114.15 g/mol [1]

Structural Information

A 2D representation of the chemical structure for **1-Aminopiperidin-2-one** is provided below.

Figure 1: Chemical structure of **1-Aminopiperidin-2-one**.

Data Availability

A comprehensive search of scientific databases and literature reveals a significant lack of detailed experimental data for **1-Aminopiperidin-2-one**. Information regarding its synthesis, physical and chemical properties, spectroscopic data, and biological activity is not readily available. The search results frequently yielded information on related but distinct isomers, such as 3-aminopiperidin-2-one and 4- and 5-aminopiperidin-2-ones, indicating that research has been more focused on these structural analogs.

Conclusion

While the fundamental identifiers for **1-Aminopiperidin-2-one**, its IUPAC name and CAS number, are established, there is a clear gap in the scientific literature regarding its detailed characterization and potential applications. This presents an opportunity for novel research to explore the synthesis and properties of this compound, which could be of interest to the fields of medicinal chemistry and materials science. Researchers are encouraged to investigate this molecule to expand the current body of knowledge.

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References

- 1. 1-Aminopiperidin-2-one | C₅H₁₀N₂O | CID 13345717 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Aminopiperidin-2-one IUPAC nomenclature and CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281985#1-aminopiperidin-2-one-iupac-nomenclature-and-cas-number]

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